

Navigating the Safe Disposal of 2-Methoxy-3,5-dimethylpyrazine: A Procedural Guide

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Compound of Interest

Compound Name: 2-Methoxy-3,5-dimethylpyrazine

Cat. No.: B149192

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **2-Methoxy-3,5-dimethylpyrazine**, ensuring compliance with safety protocols and minimizing environmental impact.

Immediate Safety and Hazard Information

2-Methoxy-3,5-dimethylpyrazine is a flammable liquid and vapor that is harmful if swallowed and can cause skin and eye irritation.^{[1][2]} Adherence to strict safety protocols during handling and disposal is paramount.

Key Hazard Classifications:

- Physical Hazards: Flammable liquid and vapor.^{[1][3]}
- Health Hazards: Harmful if swallowed (Acute Toxicity, Oral), causes skin irritation, and can cause serious eye damage.^{[1][2]} May also cause respiratory irritation.^[2]

Personal Protective Equipment (PPE): Before handling **2-Methoxy-3,5-dimethylpyrazine**, ensure the following personal protective equipment is used:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard

EN166.[4]

- Skin Protection: Wear appropriate protective gloves (e.g., Viton™) and clothing to prevent skin exposure.[2][4]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK (EN14387)).[5]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Methoxy-3,5-dimethylpyrazine**, compiled from safety data sheets.

Property	Value
CAS Number	92508-08-2
Molecular Formula	C ₇ H ₁₀ N ₂ O
Molecular Weight	138.17 g/mol
Flash Point	56 °C (132.8 °F) - closed cup
Density	1.06 g/mL at 25 °C
Acute Toxicity, Oral (Rat LD50)	600 mg/kg

Note: The CAS number for 2-Methoxy-3-methylpyrazine (2847-30-5) is often found in search results for **2-Methoxy-3,5-dimethylpyrazine**, and some safety data sheets may refer to this related compound. The data presented here is for **2-Methoxy-3,5-dimethylpyrazine** where available.

Step-by-Step Disposal Protocol

The disposal of **2-Methoxy-3,5-dimethylpyrazine** must be carried out in accordance with all federal, state, and local environmental regulations.

Step 1: Waste Identification and Segregation

- Clearly identify the waste as "Hazardous Waste: **2-Methoxy-3,5-dimethylpyrazine**".
- Do not mix with other chemical wastes unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

Step 2: Containerization

- Use a dedicated, properly labeled, and sealed container for the waste. The container must be in good condition and compatible with the chemical.
- The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Methoxy-3,5-dimethylpyrazine**"
 - The associated hazards (e.g., Flammable Liquid, Toxic)

Step 3: Storage

- Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
- The storage area should be cool, dry, and away from sources of ignition such as heat, sparks, and open flames.^{[4][6]}
- Ensure the storage area is secure and only accessible to authorized personnel.

Step 4: Arrange for Disposal

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup.
- Provide all necessary documentation, including a completed hazardous waste manifest.

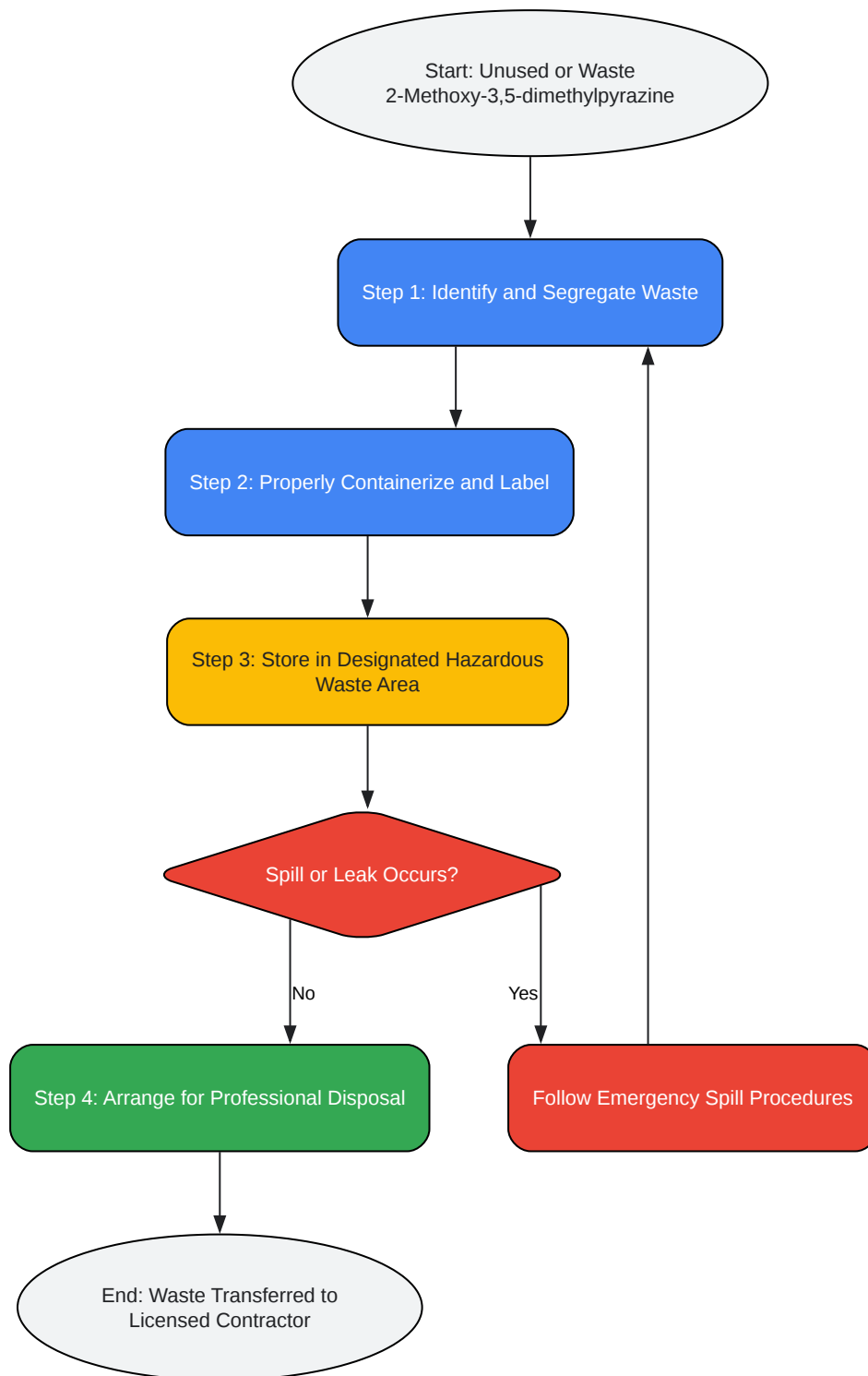
Step 5: Emergency Procedures in Case of a Spill

- In the event of a spill, immediately evacuate personnel from the affected area.^[7]

- Remove all sources of ignition.[4][7]
- Ensure adequate ventilation.
- Wear the appropriate PPE as outlined above.
- Contain the spill using an inert absorbent material such as sand, silica gel, or commercial sorbents.[1][4] Do not use combustible materials like sawdust.
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[4][6]
- Clean the spill area thoroughly.
- Report the spill to your EHS department.

Experimental Workflow: Disposal of 2-Methoxy-3,5-dimethylpyrazine

The following diagram illustrates the logical workflow for the proper disposal of **2-Methoxy-3,5-dimethylpyrazine**.



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Caption: Disposal workflow for **2-Methoxy-3,5-dimethylpyrazine**.

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